

A Researcher's In-depth Guide to Commercial DSPE-Succinic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DSPE-succinic acid*

Cat. No.: *B12397511*

[Get Quote](#)

For scientists and professionals in drug development, 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[succinyl(polyethylene glycol)]—commonly abbreviated as **DSPE-succinic acid**—is a critical component in the formulation of advanced drug delivery systems. Its unique structure, featuring a phospholipid anchor and a terminal carboxylic acid group, makes it an invaluable tool for creating functionalized liposomes and nanoparticles. This technical guide provides a comprehensive overview of commercial sources, key quality considerations, and detailed protocols for the application of **DSPE-succinic acid** in research settings.

Commercial Sources and Specifications

A variety of suppliers offer **DSPE-succinic acid** for research purposes. When selecting a supplier, it is crucial to consider not only the cost but also the purity, consistency, and available documentation. The following table summarizes key information for several prominent commercial sources.

Supplier	Product Name	Purity	Molecular Weight (g/mol)	CAS Number	Available Quantities	Storage Conditions
BroadPharm	DSPE-succinic acid	≥98%	848.2	248253-94-3	100 mg, 250 mg, 500 mg	-20°C
MedchemExpress	DSPE-succinic acid	Not specified	848.14	248253-94-3	5 mg and larger sizes	-20°C (1 month), -80°C (6 months)[1]
Tebubio	DSPE-succinic acid	Reagent Grade	848.16	248253-94-3	100 mg, 250 mg, 500 mg	-20°C[2]
InvivoChem	DSPE-succinic acid	≥98%	Not specified	248253-94-3	100 mg, 500 mg	Not specified
MyBioSource	DSPE biochemical	Research Grade	Not specified	Not specified	Varies	Powder: -20°C for 3 years[3]

Experimental Protocols

The utility of **DSPE-succinic acid** lies in its ability to be incorporated into a lipid bilayer and subsequently conjugated to various molecules via its terminal carboxyl group. Below are detailed methodologies for key experimental procedures.

Liposome Formulation using Thin-Film Hydration

The thin-film hydration method is a common technique for preparing liposomes incorporating **DSPE-succinic acid**.

Materials:

- Primary phospholipid (e.g., DSPC, DPPC)

- Cholesterol
- **DSPE-succinic acid**
- Chloroform or a chloroform/methanol mixture
- Hydration buffer (e.g., phosphate-buffered saline, PBS)
- Extruder with polycarbonate membranes of desired pore size

Procedure:

- Lipid Film Preparation:
 - Dissolve the primary phospholipid, cholesterol, and **DSPE-succinic acid** in chloroform in a round-bottom flask at the desired molar ratio.
 - Remove the organic solvent using a rotary evaporator to form a thin lipid film on the flask wall.
 - Further dry the film under a vacuum for at least 2 hours to remove residual solvent.
- Hydration:
 - Hydrate the dry lipid film with the chosen aqueous buffer by vortexing or gentle agitation. This results in the formation of multilamellar vesicles (MLVs).
- Extrusion:
 - To obtain unilamellar vesicles of a defined size, subject the MLV suspension to extrusion through polycarbonate membranes with a specific pore size (e.g., 100 nm). This process is typically repeated 10-20 times.

Bioconjugation via EDC/NHS Chemistry

The terminal carboxyl group of **DSPE-succinic acid** can be activated using 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysulfosuccinimide (sulfo-NHS) to

facilitate covalent bonding with amine-containing molecules such as peptides, proteins, or small molecule drugs.

Materials:

- Liposomes containing **DSPE-succinic acid**
- EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- Sulfo-NHS (N-hydroxysulfosuccinimide)
- Activation Buffer (e.g., 0.1 M MES, pH 4.5-5.0)
- Coupling Buffer (e.g., PBS, pH 7.2-7.5)
- Amine-containing ligand (peptide, protein, etc.)
- Quenching solution (e.g., hydroxylamine)
- Purification system (e.g., size exclusion chromatography)

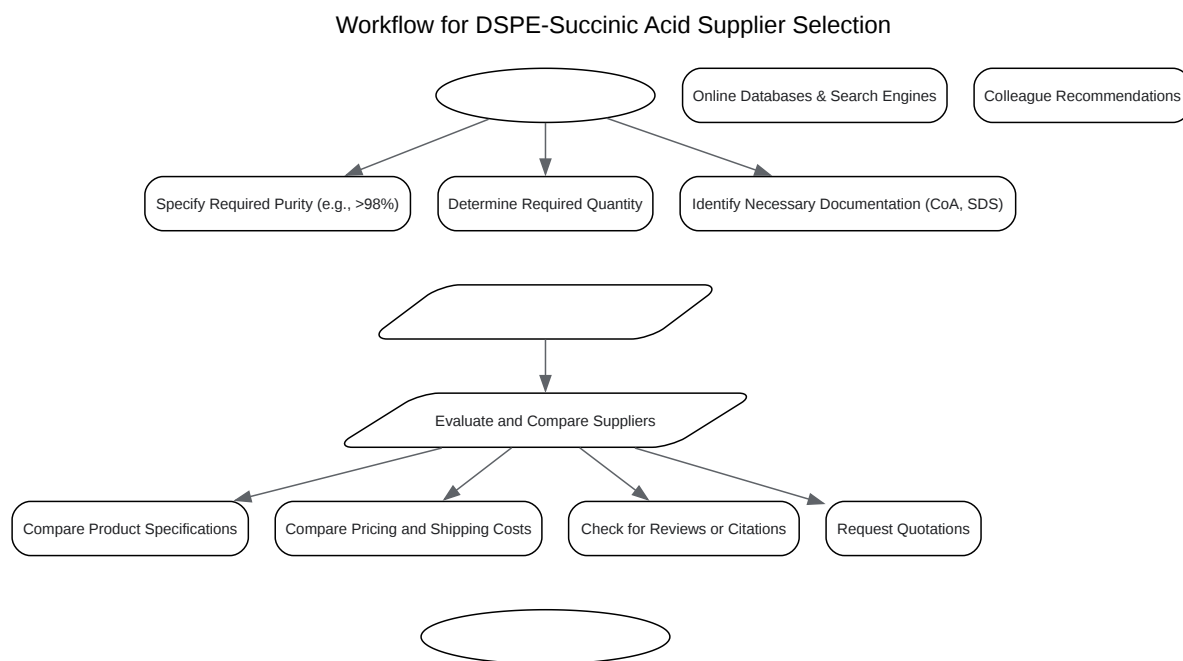
Procedure:

- Activation of Carboxyl Groups:
 - Resuspend the **DSPE-succinic acid**-containing liposomes in Activation Buffer.
 - Add EDC and sulfo-NHS to the liposome suspension. A typical molar ratio is a 10-50 fold excess of EDC and sulfo-NHS relative to the amount of **DSPE-succinic acid**.
 - Incubate the reaction for 15-30 minutes at room temperature.
- Removal of Excess Activation Reagents (Optional but Recommended):
 - Remove excess EDC and sulfo-NHS by passing the activated liposomes through a desalting column equilibrated with Coupling Buffer.
- Conjugation to Amine-Containing Ligand:

- Immediately add the amine-containing ligand to the activated liposome suspension. The pH should be adjusted to 7.2-7.5 for optimal coupling.
- Allow the reaction to proceed for 2-4 hours at room temperature or overnight at 4°C with gentle mixing.
- Quenching the Reaction:
 - Add a quenching solution, such as hydroxylamine, to a final concentration of 10-50 mM to deactivate any remaining active esters.
- Purification:
 - Purify the ligand-conjugated liposomes from unconjugated ligands and reaction byproducts using size exclusion chromatography or dialysis.

Mandatory Visualizations

Logical Workflow for Supplier Selection

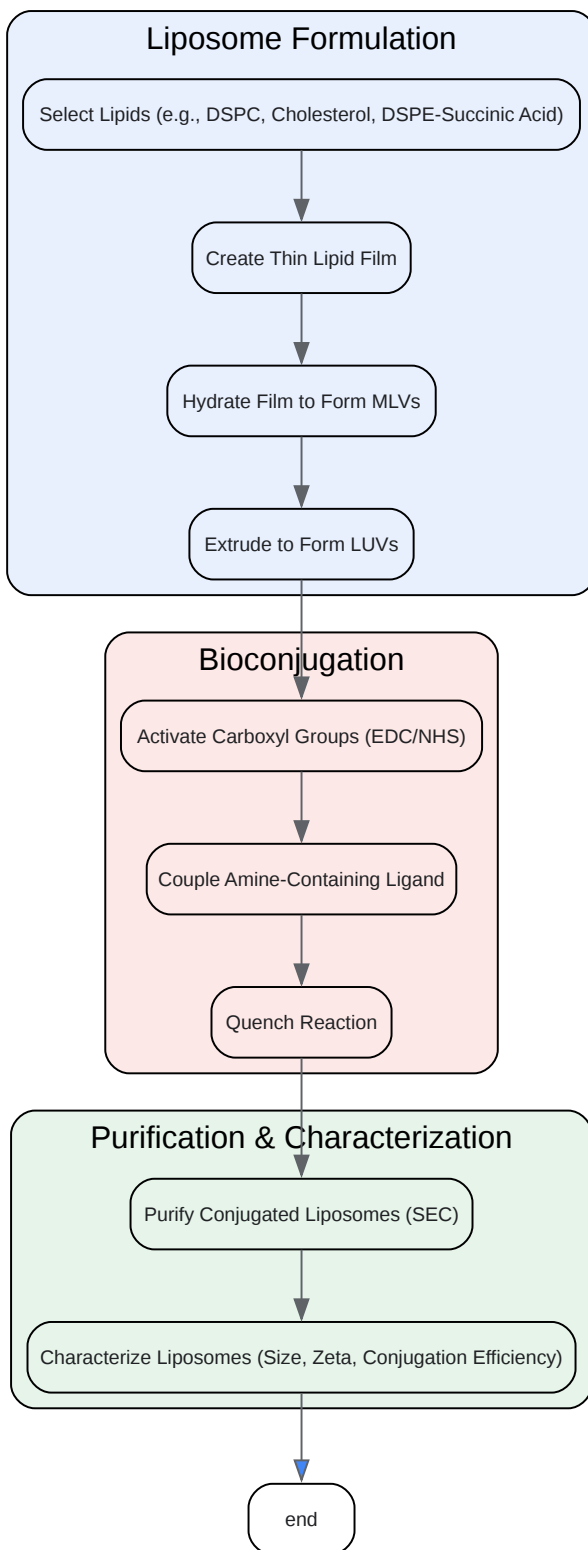


[Click to download full resolution via product page](#)

Caption: A logical workflow for selecting a commercial supplier of **DSPE-succinic acid**.

Experimental Workflow for Targeted Liposome Formulation

Experimental Workflow for Targeted Liposome Formulation

[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for creating targeted liposomes using **DSPE-succinic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Topology of Surface Ligands on Liposomes: Characterization Based on the Terms, Incorporation Ratio, Surface Anchor Density, and Reaction Yield - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Screening and Optimization of Ligand Conjugates for Lysosomal Targeting - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Researcher's In-depth Guide to Commercial DSPE-Succinic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12397511#commercial-sources-of-dspe-succinic-acid-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com